

"O,O,O-Tributyl phosphorothioate" protocols for safe handling and disposal

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Compound of Interest

Compound Name: O,O,O-Tributyl phosphorothioate

Cat. No.: B083715

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Application Notes and Protocols for O,O,O-Tributyl Phosphorothioate

A-Note on Data Availability: Detailed toxicological data, including quantitative measures of toxicity (e.g., LD50, LC50) and established occupational exposure limits (OELs), for **O,O,O-Tributyl phosphorothioate** (CAS No. 12408-16-1) are not readily available in public databases. The information provided herein is based on general safety protocols for organophosphorus compounds and data from related substances. Researchers should exercise extreme caution and conduct a thorough risk assessment before handling this compound.

Chemical Identification

Property	Value
Chemical Name	O,O,O-Tributyl phosphorothioate
Synonyms	Phosphorothioic acid, O,O,O-tributyl ester; Tri-n-butyl phosphorothioate; Tributyl thiophosphate
CAS Number	12408-16-1[1]
Molecular Formula	C ₁₂ H ₂₇ O ₃ PS[1]
Molecular Weight	282.38 g/mol [1]

Hazard Summary and Data Presentation

Due to the lack of specific data for **O,O,O-Tributyl phosphorothioate**, the following table summarizes the potential hazards based on the toxicological profile of related organophosphorus compounds like S,S,S-Tributyl phosphorotrithioate (Tribufos). These should be considered potential, unverified hazards for **O,O,O-Tributyl phosphorothioate**.

Hazard	Description
Acute Toxicity (Oral)	Related compounds are toxic if swallowed[2].
Acute Toxicity (Dermal)	Related compounds can be fatal in contact with skin[2].
Acute Toxicity (Inhalation)	May be harmful or toxic if inhaled, potentially causing respiratory tract irritation[2].
Eye Irritation	May cause eye irritation.
Skin Irritation	May cause skin irritation.
Neurotoxicity	As an organophosphorus compound, it is presumed to be a cholinesterase inhibitor, which can lead to neurotoxic effects[3][4].
Aquatic Toxicity	Related compounds are very toxic to aquatic life with long-lasting effects.

Experimental Protocols: Safe Handling

This protocol outlines the essential steps for the safe handling of **O,O,O-Tributyl phosphorothioate** in a research laboratory setting.

3.1. Engineering Controls

- Ventilation: Always handle **O,O,O-Tributyl phosphorothioate** in a certified chemical fume hood to minimize inhalation exposure. Good general ventilation (typically 10 air changes per hour) should be used in the laboratory[2].

- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.

3.2. Personal Protective Equipment (PPE)

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly after handling the compound.
- **Eye/Face Protection:** Wear chemical safety goggles and a face shield.
- **Skin and Body Protection:** A lab coat or a chemical-resistant suit is mandatory. Ensure there is no exposed skin.
- **Respiratory Protection:** If there is a risk of inhalation despite engineering controls, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

3.3. Handling Procedures

- **Preparation:** Before starting work, ensure all necessary PPE is worn correctly and that all safety equipment is functional.
- **Dispensing:** When weighing or transferring the liquid, do so in a chemical fume hood. Use a liquid-binding material (e.g., sand, diatomite) to absorb any potential spills[3].
- **General Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical[2].
- **Storage:** Store **O,O,O-Tributyl phosphorothioate** in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. Store locked up[2].

3.4. Emergency Procedures

- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention[5].
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and seek immediate medical attention[5].

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician[5].
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention[5].

Experimental Protocols: Disposal

Proper disposal of **O,O,O-Tributyl phosphorothioate** and its contaminated materials is crucial to prevent environmental contamination and health risks.

4.1. Waste Classification

- **O,O,O-Tributyl phosphorothioate** should be treated as hazardous chemical waste.

4.2. Disposal of Unused Product

- Unused or surplus **O,O,O-Tributyl phosphorothioate** should be disposed of through a licensed professional waste disposal service.
- One method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.

4.3. Disposal of Contaminated Materials

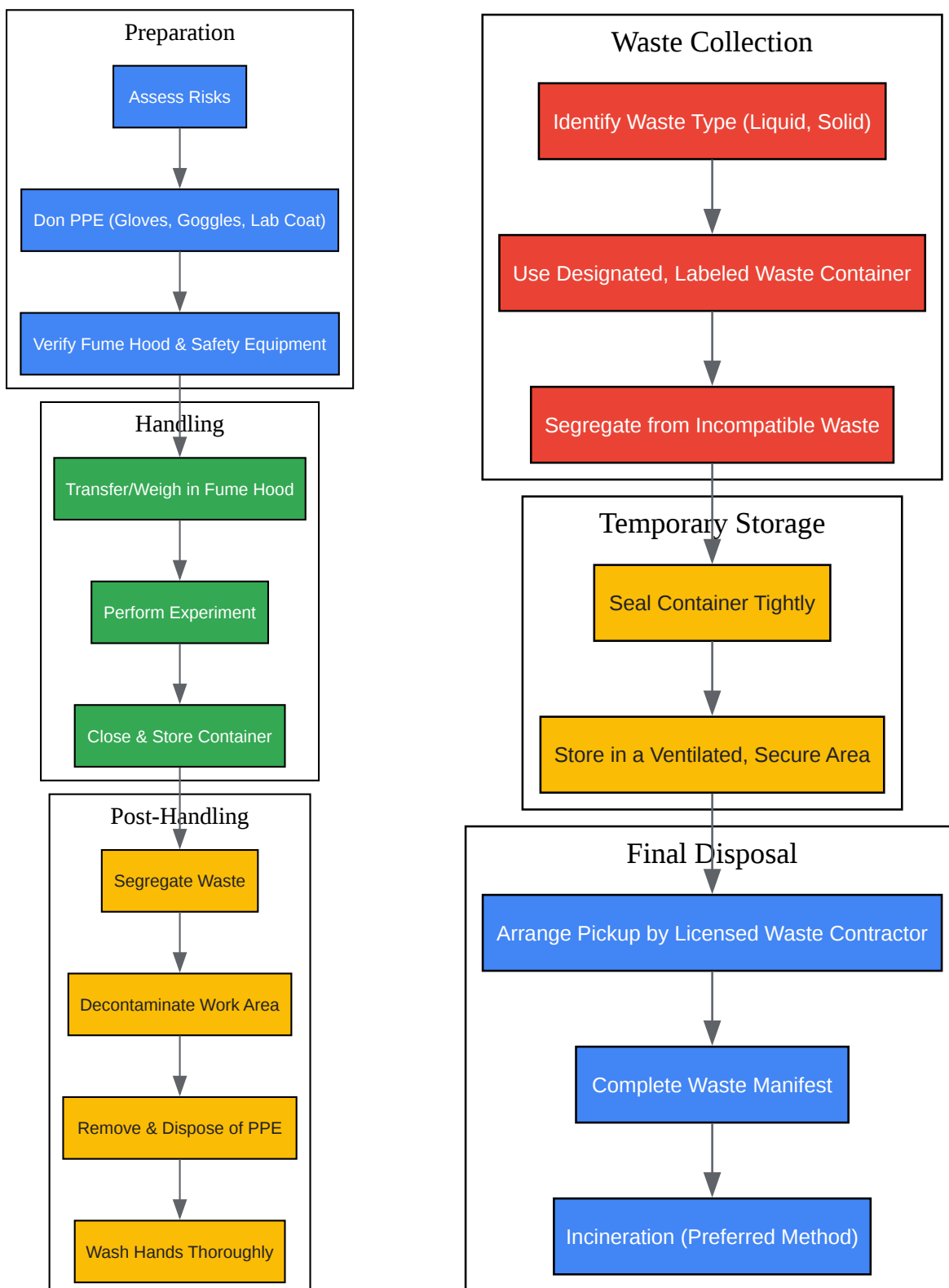
- Liquid Waste: Collect all liquid waste containing **O,O,O-Tributyl phosphorothioate** in a designated, labeled, and sealed waste container.
- Solid Waste: All contaminated materials, including gloves, absorbent pads, and disposable labware, must be collected in a sealed, labeled container for hazardous waste disposal.
- Containers: Do not reuse empty containers. They should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The empty containers should then be disposed of according to institutional and local regulations.

4.4. Spill Cleanup

- Evacuation: Evacuate non-essential personnel from the area.

- Ventilation: Ensure adequate ventilation, but avoid spreading vapors.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.
- Absorption: Absorb the spill with an inert material such as vermiculite, dry sand, or earth, and place it into a sealed container for disposal[3].
- Decontamination: Clean the spill area thoroughly with a suitable detergent and water. Collect all cleaning materials for hazardous waste disposal.

Visualizations



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